

# barium dichromate solubility issues troubleshooting

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## Compound Focus: Barium dichromate

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## Understanding Barium Dichromate Solubility

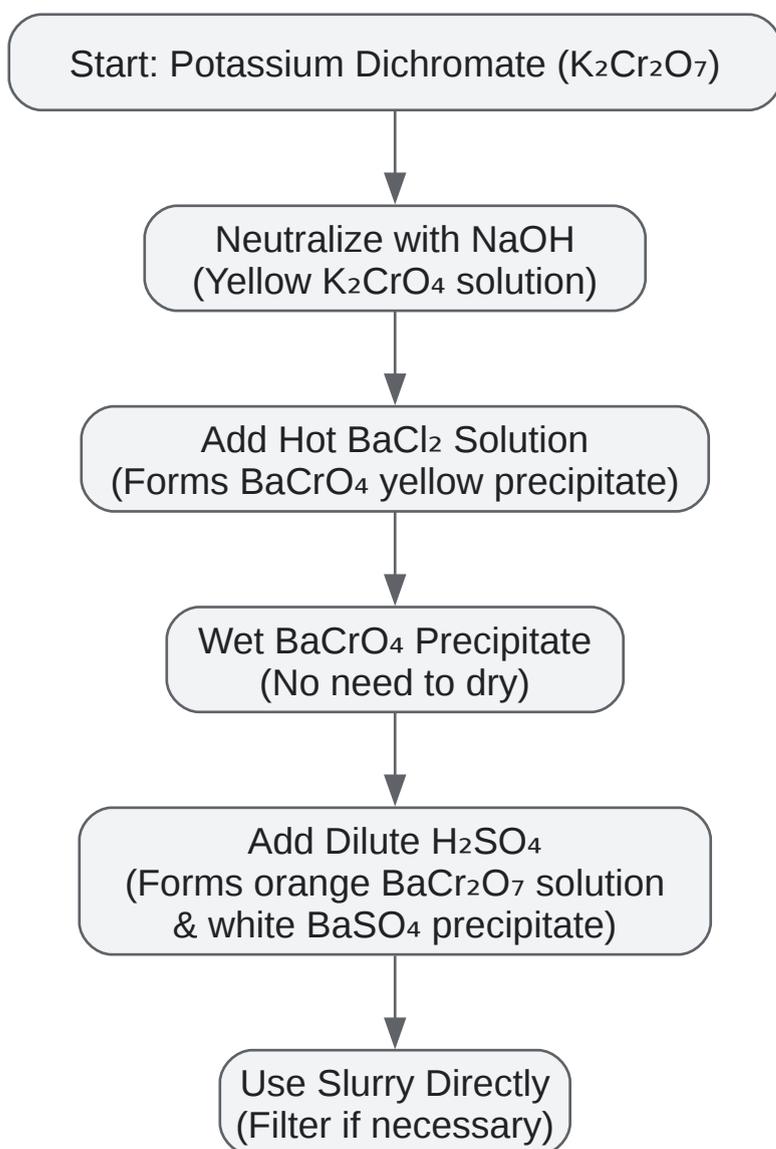
**Barium dichromate** ( $\text{BaCr}_2\text{O}_7$ ) is more soluble than barium chromate ( $\text{BaCrO}_4$ ) [1]. This is because the dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ ) is larger and has a lower charge density compared to the chromate ion ( $\text{CrO}_4^{2-}$ ). This leads to weaker ionic bonds with the barium cation ( $\text{Ba}^{2+}$ ) and less effective solvation, making the dichromate salt more soluble in water [1].

The table below summarizes the key differences:

Property	Barium Chromate ( $\text{BaCrO}_4$ )	Barium Dichromate ( $\text{BaCr}_2\text{O}_7$ )
Solubility in Water	Less Soluble [1]	More Soluble [1]
Ion Characteristics	Smaller ion, higher charge density [1]	Larger ion, lower charge density [1]
Appearance	Yellow precipitate [2]	Orange solution (when dissolved) [2]
Primary Use	Not specified in results	Mild oxidizing agent for converting alcohols to carbonyl compounds [3].

## Experimental Protocol: Preparation via Barium Chromate

This detailed methodology, adapted from a published procedure, outlines how to prepare a solution of **barium dichromate** starting from potassium dichromate and barium chloride [4]. This process highlights the solubility difference and provides a practical workaround for handling **barium dichromate** in solution.



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### Step-by-Step Instructions:

- **Prepare Barium Chromate ((BaCrO<sub>4</sub>))**

- Create a strong, cold solution of potassium dichromate ((K<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>)).
- Neutralize the solution with sodium hydroxide ((NaOH)) to convert dichromate to chromate, turning the solution yellow [4].
- Heat the resulting potassium chromate ((K<sub>2</sub>CrO<sub>4</sub>)) solution to boiling. Separately, heat a 1M solution of barium chloride ((BaCl<sub>2</sub>)).
- Add the hot (BaCl<sub>2</sub>) solution to the hot chromate solution with stirring. A brilliant lemon yellow precipitate of barium chromate ((BaCrO<sub>4</sub>)) will form [4].
- Allow the precipitate to settle for several days, then decant the supernatant. Wash the precipitate by re-suspending it in clean water and allowing it to settle again. The wet precipitate can be used directly in the next step without isolation or drying [4].

- **Convert to Barium Dichromate ((BaCr<sub>2</sub>O<sub>7</sub>))**

- To the washed, wet (BaCrO<sub>4</sub>) precipitate, add just enough dilute (e.g., 2M) sulfuric acid ((H<sub>2</sub>SO<sub>4</sub>)). The reaction is:  $2\text{BaCrO}_4 + \text{H}_2\text{SO}_4 \rightarrow \text{BaCr}_2\text{O}_7 + \text{BaSO}_4 + \text{H}_2\text{O}$  [4]
- You will observe the yellow precipitate dissolving as it forms orange **barium dichromate** in solution, alongside a white precipitate of barium sulfate ((BaSO<sub>4</sub>)) [4].
- Heating the mixture almost to boiling and then allowing it to cool slowly can help the barium sulfate precipitate settle more easily [4]. The resulting slurry can be challenging to filter, so it is often used directly in the next reaction without filtering out the (BaSO<sub>4</sub>) [4].

## Frequently Asked Questions

**Q1: Why does my yellow BaCrO<sub>4</sub> precipitate dissolve in acid to form an orange solution?** This occurs due to a shift in equilibrium. In acidic conditions, chromate ions ((CrO<sub>4</sub><sup>2-</sup>), yellow) are protonated and dimerize to form dichromate ions ((Cr<sub>2</sub>O<sub>7</sub><sup>2-</sup>), orange) [2] [5]. The reaction is:  $2\text{CrO}_4^{2-} + 2\text{H}^+ \rightleftharpoons \text{Cr}_2\text{O}_7^{2-} + \text{H}_2\text{O}$  The formation of soluble dichromate ions disrupts the equilibrium, causing the solid (BaCrO<sub>4</sub>) to dissolve [2].

**Q2: I need pure ammonium dichromate. Can I make it from barium dichromate?** Yes. To the slurry containing **barium dichromate** from Step 2 above, add a solution of ammonium sulfate (((NH<sub>4</sub>)<sub>2</sub>SO<sub>4</sub>)) [4]. The reaction is:  $\text{BaCr}_2\text{O}_7 + (\text{NH}_4)_2\text{SO}_4 \rightarrow (\text{NH}_4)_2\text{Cr}_2\text{O}_7 + \text{BaSO}_4$  Allow the barium sulfate to settle, decant or filter the orange ammonium dichromate solution, and evaporate it slowly on a water bath in a well-ventilated area to crystallize the product [4].

## Key Technical Notes and Troubleshooting

- **Filtration Challenges:** The barium sulfate ( $\text{BaSO}_4$ ) precipitate formed alongside **barium dichromate** is notoriously fine and slow to filter [4]. Using a Büchner funnel with a glass sinter may be necessary, as the solution can be corrosive to filter paper.
- **Yield Optimization:** For the conversion to ammonium dichromate, performing the reaction in two distinct steps (first making **barium dichromate**, then adding ammonium sulfate) yields significantly higher results (~88%) than a one-pot method [4].
- **Handling and Safety:** **Barium dichromate** is a mild oxidizing agent [3] and chromium (VI) compounds are toxic and suspected carcinogens. All procedures must be conducted in a fume hood with appropriate personal protective equipment (PPE).

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